

An In-depth Technical Guide on the Physicochemical Properties of Esomeprazole Magnesium Trihydrate

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Compound of Interest

Compound Name: *Esomeprazole magnesium trihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **esomeprazole magnesium trihydrate**. The information is curated for professionals in research and drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes and relationships.

General Information

Esomeprazole magnesium trihydrate is the S-isomer of omeprazole, a proton pump inhibitor that suppresses gastric acid secretion.[1][2] It is chemically designated as bis(5-methoxy-2-[(S)-[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]sulfinyl]-1H-benzimidazole-1-yl) magnesium trihydrate.[3][4] Its stability is highly dependent on pH; it is labile in acidic media but demonstrates acceptable stability under alkaline conditions.[5] This property is critical for its formulation into delayed-release dosage forms to protect it from the acidic environment of the stomach.[4][6]

Physicochemical and Spectroscopic Properties

The fundamental physicochemical and spectroscopic data for **esomeprazole magnesium trihydrate** are summarized below.

Table 1: General Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	(C₁₇H₁₈N₃O₃S)₂Mg · 3H₂O	[4] [5]
Molecular Weight	767.2 g/mol (trihydrate) 713.1 g/mol (anhydrous)	[1] [5]
Appearance	White to slightly colored or off-white crystalline powder	[7] [8] [9]
Melting Point	Decomposes between 184-189°C	[10]
pKa	pKa1 = 4.2 pKa2 = 9.0	[11]
Log P	2.39	[12]

| Specific Optical Rotation | $[\alpha]_D^{20} = -131.5^\circ$ (c=0.5%, methanol) | [\[7\]](#) |

Table 2: Solubility Profile

Solvent	Solubility	Source(s)
Water	Slightly soluble / Sparingly soluble	[7] [8] [10]
Methanol	Soluble	[8] [10]
Ethanol	Soluble (~1 mg/mL)	[13]
Dimethyl Sulfoxide (DMSO)	Soluble (~20 mg/mL)	[13]
Dimethylformamide (DMF)	Soluble (~25 mg/mL)	[13]
Heptane	Practically insoluble	[8] [10]
1-Butanol	Soluble (Highest solubility among tested alcohols)	[14]
Phosphate Buffer (pH 7.4)	0.521 mg/mL	[12]

| Simulated Gastric Fluid (pH 1.2) | 0.147 mg/mL |[12] |

Table 3: Spectroscopic Data

Technique	Parameters and Observations	Source(s)
UV-Vis (λ_{max})	~302 nm (in methanol/buffer) ~285.2 nm (in water) ~203.5 nm (in methanol)	[5][8][15][16]
^1H NMR (DMSO- d_6)	δ 8.25 (s, 1H), 7.37 (d, 1H), 7.02 (d, 1H), 6.60 (dd, 1H), 4.72 & 4.46 (d, 2H), 3.75 (s, 3H), 3.70 (s, 3H), 2.21(s, 6H)	[7]
^{13}C NMR (DMSO- d_6)	δ 163.4, 161.8, 153.7, 151.9, 149.1, 147.0, 141.6, 126.5, 124.9, 117.5, 109.0, 99.4, 59.7, 55.2, 48.6, 12.9, 11.3	[7]

| FT-IR (Key Peaks) | 3217 cm^{-1} (C=N group), 1613 cm^{-1} & 1581 cm^{-1} (carbonyl group), 108.32 cm^{-1} (C=S bonding) |[16] |

Thermal Analysis and Crystallography

Thermal behavior and solid-state form are critical for drug stability and manufacturing. Esomeprazole magnesium exists in several polymorphic forms, including a trihydrate, dihydrate (Forms A and B), and an amorphous form.[17][18][19]

Table 4: Thermal Analysis Data | Technique | Observations | Source(s) | | :--- | :--- | :--- | | DSC | Endothermic peak around 202-205°C (amorphous form).[20] An exothermic peak characteristic of decomposition is seen around 200°C for solvated forms.[21][22][23] | | TGA | For a water/1-butanol solvate, a first mass loss of 7.6% (desolvation) is observed, followed by a second loss beginning at 200°C (decomposition).[22][24] |

Table 5: X-ray Powder Diffraction (XRPD) Data for Crystalline Trihydrate (Form II)

2θ Angle (±0.09)**4.82**

5.55

7.41

8.60

12.10

14.16

18.47

21.08

Data obtained with Cu Kα radiation. Source(s):[\[25\]](#)[\[26\]](#)

Stability Profile

Esomeprazole magnesium trihydrate is sensitive to heat, humidity, light, and acidic conditions.[\[11\]](#)[\[27\]](#)[\[28\]](#)

Table 6: Stability Data

Condition	Observation	Source(s)
Acidic (pH < 4)	Rapid degradation	[7] [5]
Alkaline (pH > 6.8)	Acceptable stability	[7] [5]
Aqueous Buffer (pH 6.8)	Half-life of ~19-20 hours at 25°C Half-life of ~8-10 hours at 37°C	[7] [6]
Oxidative Stress	Significant degradation	[29]
Accelerated Stability (40°C / 75% RH)	Used for stability evaluation over 6 months	[11] [27] [28] [30]

| Long-Term Stability (25°C / 60% RH) | Used for stability evaluation over 3 years [\[\[11\]\[30\]](#) |

Experimental Protocols

Detailed methodologies are crucial for the replication of results and for quality control.

This method is for the quantitative determination of esomeprazole magnesium in pharmaceutical dosage forms.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: Zorbax SB C18 (250 mm × 4.6 mm, 5 µm particle size).[\[4\]](#)
- Mobile Phase: A mixture of acetonitrile and phosphate buffer (pH 6.8) in a 60:40 (v/v) ratio. The buffer is prepared by dissolving 6.8 g of potassium dihydrogen orthophosphate and 0.9 g of NaOH in 1000 mL of water, adjusting the pH to 6.8 with 0.2 M NaOH.[\[4\]](#) The mobile phase should be degassed before use.
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Detection: UV spectrophotometer at 280 nm.[\[4\]](#)
- Injection Volume: 20 µL.
- Standard Preparation: Accurately weigh and transfer about 40 mg of esomeprazole working standard into a 200 mL volumetric flask. Add 70 mL of diluent (mobile phase), sonicate to dissolve, and dilute to volume with the diluent. Filter through a 0.45 µm filter.[\[4\]](#)
- Sample Preparation (Tablets): Weigh and finely powder 20 tablets. Transfer a portion of the powder equivalent to 40 mg of esomeprazole into a 200 mL volumetric flask. Add 70 mL of diluent and sonicate for 30 minutes. Cool and dilute to volume with the diluent. Filter the solution through a 0.45 µm filter before injection.[\[4\]](#)

This technique is used to characterize the crystalline form of the drug substance.

- Instrumentation: A powder X-ray diffractometer.
- Radiation Source: Cu Kα radiation (wavelength ≈ 1.54 Å).[\[26\]\[31\]](#)

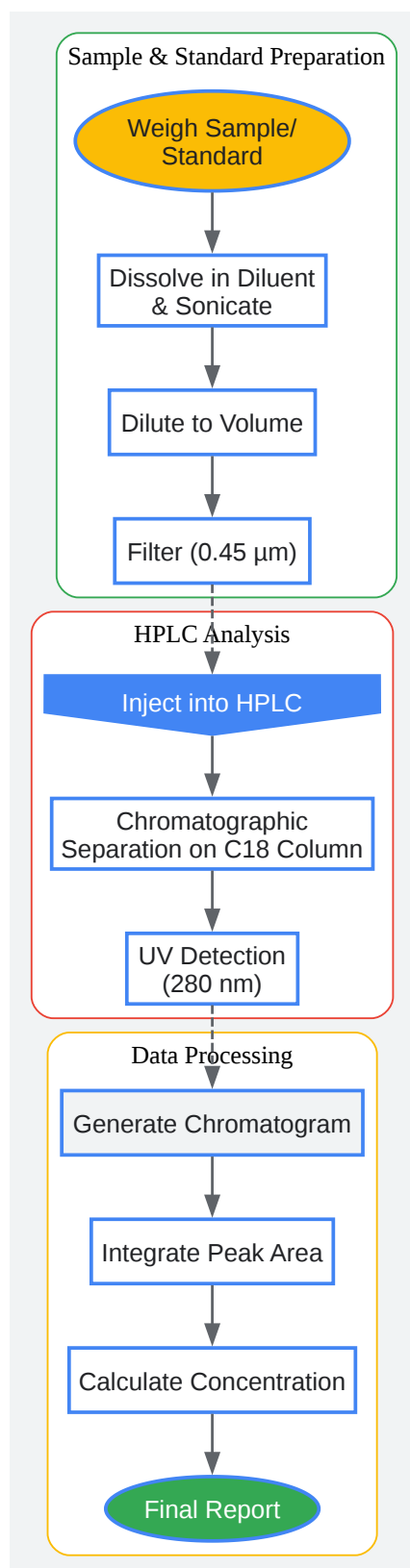
- Scan Range: 2.0° to 40.0° in 2θ.[21]
- Scan Speed: 1.0°/min.[21]
- Sample Preparation: The sample is gently packed into a sample holder to ensure a flat, uniform surface.

These methods evaluate the thermal properties, including melting, decomposition, and solvent loss.

- Instrumentation: A Differential Scanning Calorimeter (DSC) and a Thermogravimetric Analyzer (TGA).
- Sample Preparation: 5-10 mg of the sample is weighed into an aluminum pan and sealed.
- DSC Method:
 - Heating Rate: 5°C/min or 10°C/min.[21][32]
 - Temperature Range: 25°C to 350°C.[21]
 - Atmosphere: Nitrogen purge at 50 mL/min.[32]
- TGA Method:
 - Heating Rate: 10°C/min.[32]
 - Temperature Range: 25°C to 600°C.[32]
 - Atmosphere: Nitrogen purge at 25 mL/min.[32]

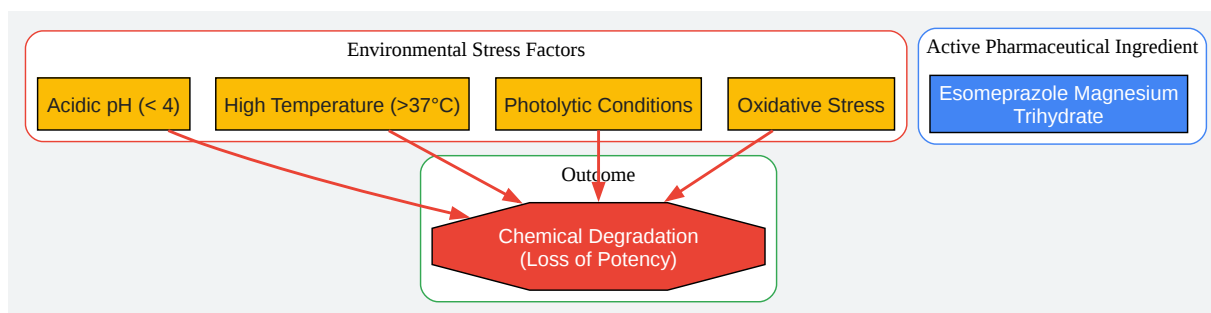
Visualizations

Diagrams illustrating key workflows and relationships provide a clear and concise understanding of complex information.



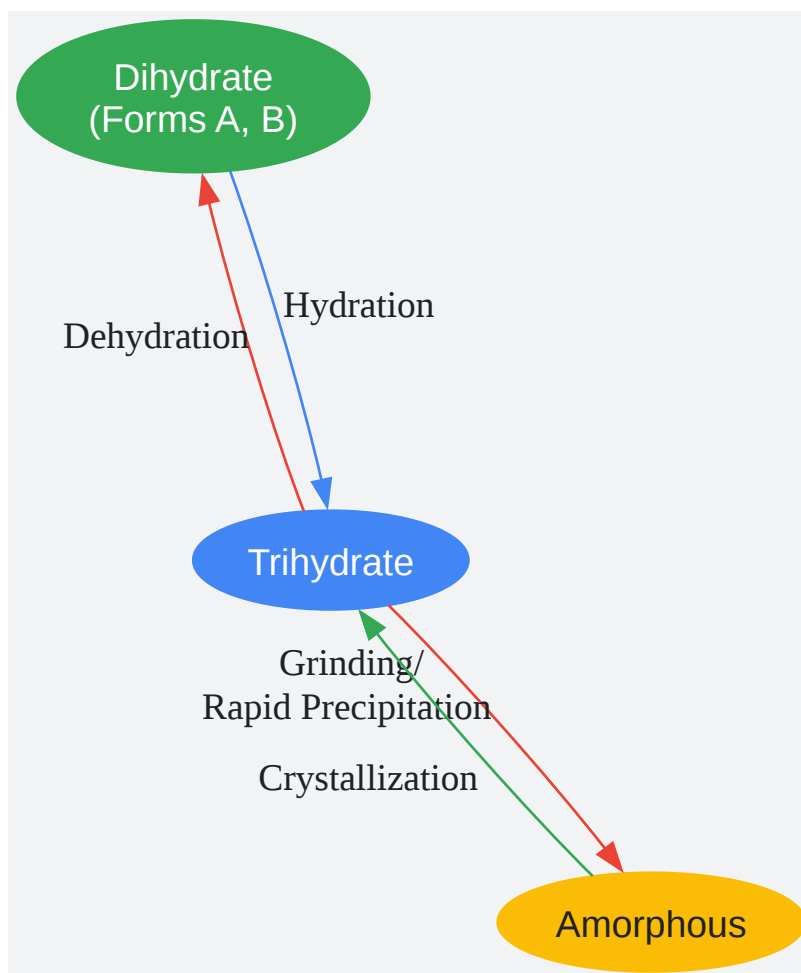
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Caption: Experimental workflow for HPLC analysis of **Esomeprazole Magnesium Trihydrate**.



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Caption: Factors leading to the degradation of **Esomeprazole Magnesium Trihydrate**.



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Caption: Simplified relationship between solid-state forms of Esomeprazole Magnesium.

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